

An In-depth Technical Guide to Azido-PEG8-NHBoc: Structure, Properties, and Applications

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Compound of Interest

Compound Name: Azido-PEG8-NHBoc

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the heterobifunctional linker, **Azido-PEG8-NHBoc**. It details its chemical structure, physicochemical properties, and key applications in bioconjugation, click chemistry, and Proteolysis Targeting Chimera (PROTAC) development. This document is intended to serve as a valuable resource for researchers utilizing this versatile chemical tool.

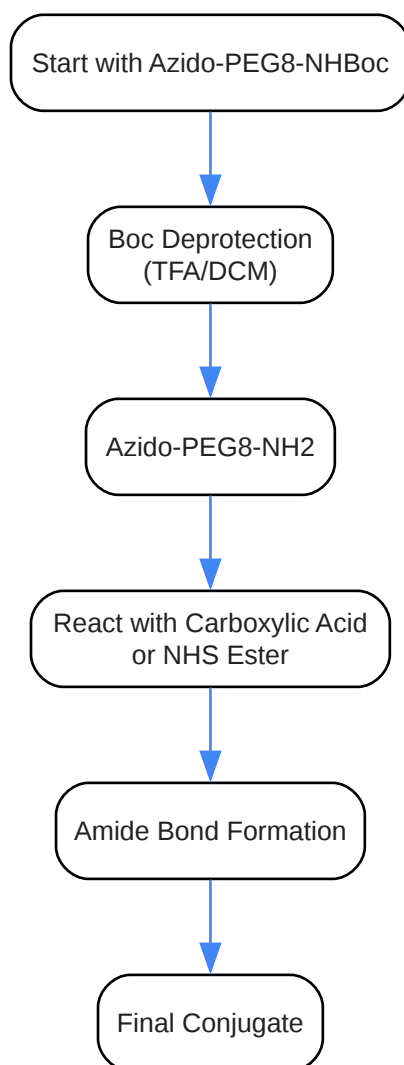
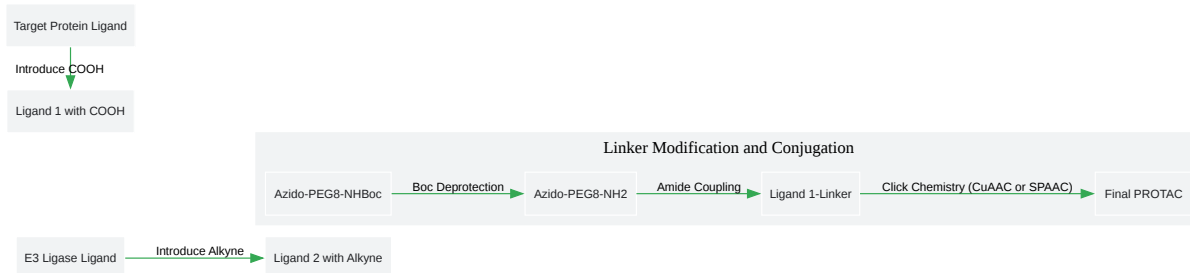
Core Chemical Identity and Properties

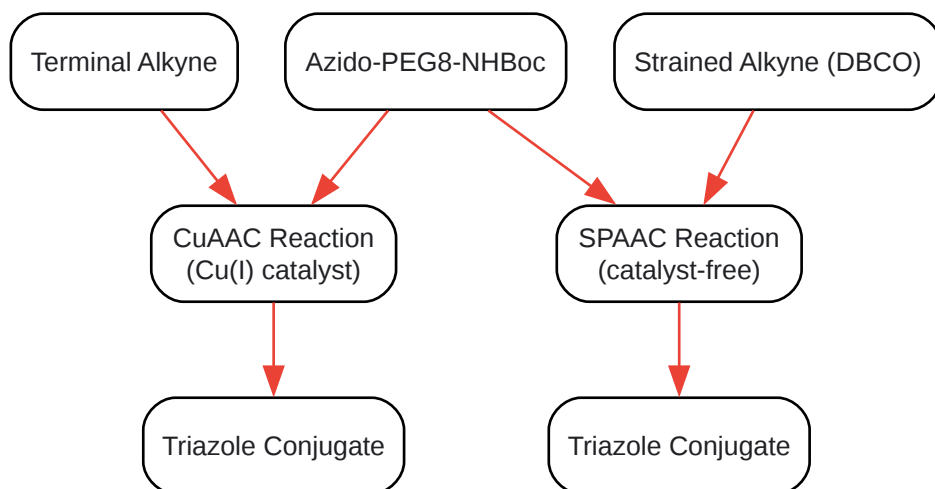
Azido-PEG8-NHBoc, systematically named 1-(tert-butoxycarbonylamino)-23-azido-3,6,9,12,15,18,21-heptaooxatricosane, is a polyethylene glycol (PEG) based linker molecule. It possesses two distinct functional groups at its termini: an azide group (N_3) and a tert-butyloxycarbonyl (Boc) protected primary amine. This bifunctional nature allows for sequential and orthogonal conjugation strategies.

The structure of **Azido-PEG8-NHBoc** is characterized by an eight-unit PEG chain, which imparts hydrophilicity and flexibility to the molecule. The terminal azide group is a key functional handle for "click chemistry" reactions, while the Boc-protected amine provides a

latent primary amine that can be deprotected under acidic conditions for subsequent conjugation.

Chemical Structure:





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